

Bromochlorophenol Blue sodium salt material safety data sheet (MSDS) information.

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Compound of Interest

Compound Name:	Bromochlorophenol Blue sodium salt
Cat. No.:	B008802

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An In-depth Technical Guide to Bromochlorophenol Blue Sodium Salt

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the materials used in the laboratory is paramount. This guide provides a detailed overview of the material safety data, physicochemical properties, and practical applications of **Bromochlorophenol Blue sodium salt**.

Chemical Identification and Physical Properties

Bromochlorophenol Blue sodium salt is a pH indicator widely used in various analytical and research applications.^{[1][2]} It is the sodium salt form of Bromochlorophenol Blue.^[1]

Property	Value	References
CAS Number	102185-52-4	[1] [2] [3]
Molecular Formula	$C_{19}H_9Br_2Cl_2NaO_5S$	[1] [4]
Molecular Weight	603.04 g/mol	[4]
Appearance	Black or dark green to blue to brown to dark grey powder	[1] [2] [4] [5]
Solubility	Soluble in water and ethanol	[1]
Melting Point	>250°C	[1]
pH Transition Range	3.0 (Yellow) - 4.6 (Blue Violet)	[6]
Absorption Maximum (pH 3.0)	433 - 437 nm	[6]
Absorption Maximum (pH 4.6)	589 - 592 nm	[6]
pKa	6.05 (at 25°C)	[1]

Hazard Identification and Safety Information

According to the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard, **Bromochlorophenol Blue sodium salt** is not classified as a hazardous substance or mixture.[\[7\]](#)[\[8\]](#) However, it is still crucial to handle it with care in a laboratory setting.

Potential Health Effects:

- Eye Contact: May cause transient discomfort and slight irritation.[\[5\]](#)[\[9\]](#)
- Skin Contact: Not expected to cause significant skin irritation.[\[5\]](#) However, it is good practice to avoid prolonged or repeated contact.
- Ingestion: Not classified as harmful by ingestion, though it may cause gastrointestinal discomfort.[\[5\]](#)
- Inhalation: Not expected to be a respiratory irritant.[\[5\]](#)

Precautionary Measures:

- **Handling:** Use in a well-ventilated area and avoid generating dust.[5][10] Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[10]
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container.[5][7][10] Keep away from incompatible materials such as strong oxidizing agents.[5][8]

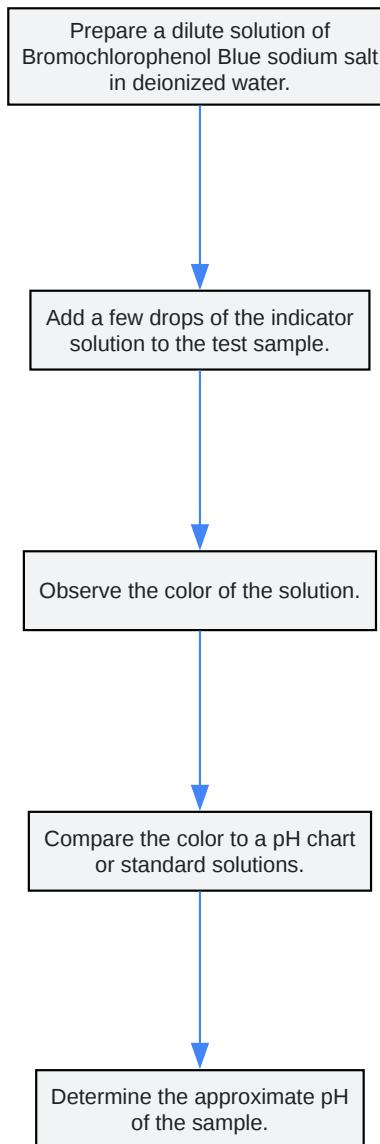
GHS Classification

Hazard Class	Not classified as hazardous
Signal Word	None required
Hazard Statements	None required
Precautionary Statements	None required

Experimental Protocols and Applications

Bromochlorophenol Blue sodium salt is primarily used as a pH indicator.[1][2][6] Its distinct color change from yellow to blue-violet in the pH range of 3.0 to 4.6 makes it a valuable tool for titrations and colorimetric assays.[2][6]

Experimental Workflow: pH Determination using **Bromochlorophenol Blue Sodium Salt**

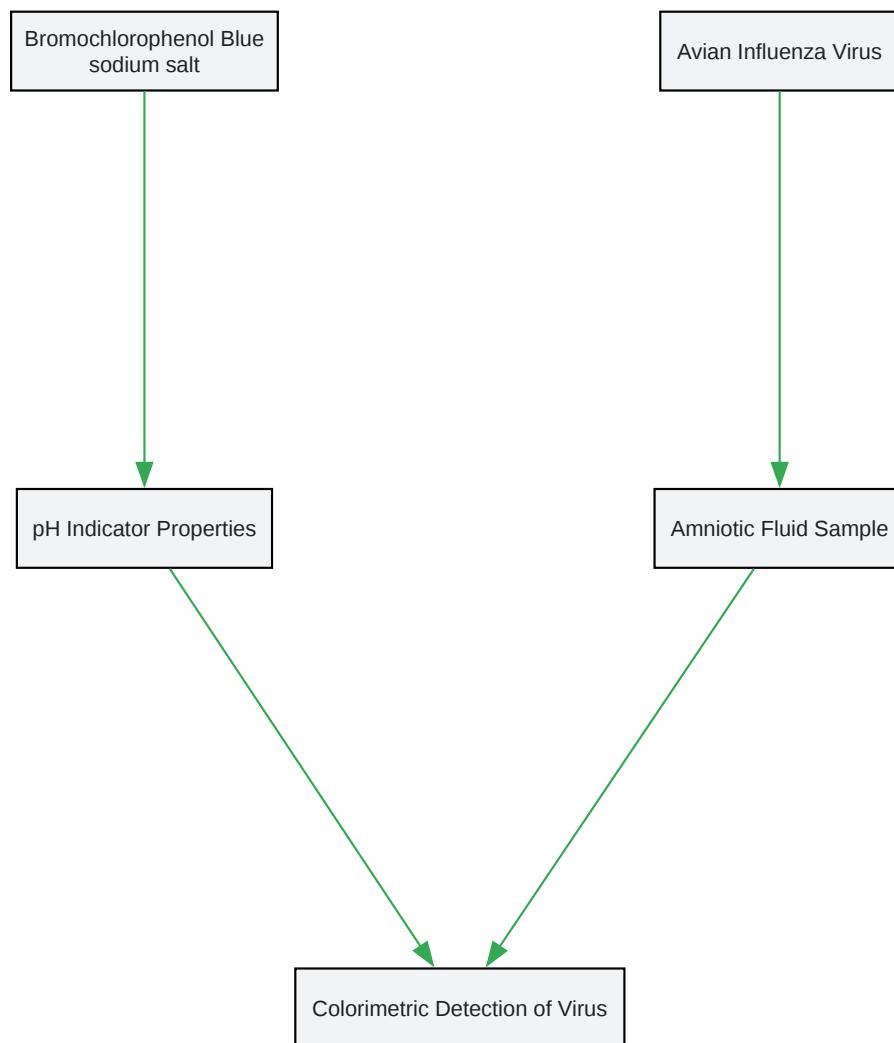
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Workflow for pH determination.

Beyond its role as a pH indicator, this compound has found applications in biotechnology and the pharmaceutical industry. It has been utilized in colorimetric sensor arrays for the detection

and identification of sugars.[1][6] It has also been used to detect the presence of the avian influenza virus in amniotic fluid samples.[6]

Logical Relationship: Application in Virus Detection



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Application in virus detection.

Toxicological and Ecological Information

Toxicological Summary:

- Acute Toxicity: No significant acute toxicological data has been identified.[5] It is not classified as acutely toxic.[3]
- Carcinogenicity: This substance is not classified as carcinogenic.[3] No component of this product is identified as a carcinogen by IARC, ACGIH, or NTP.[7]
- Mutagenicity and Teratogenicity: It is not classified as a germ cell mutagen or a reproductive toxicant.[3]

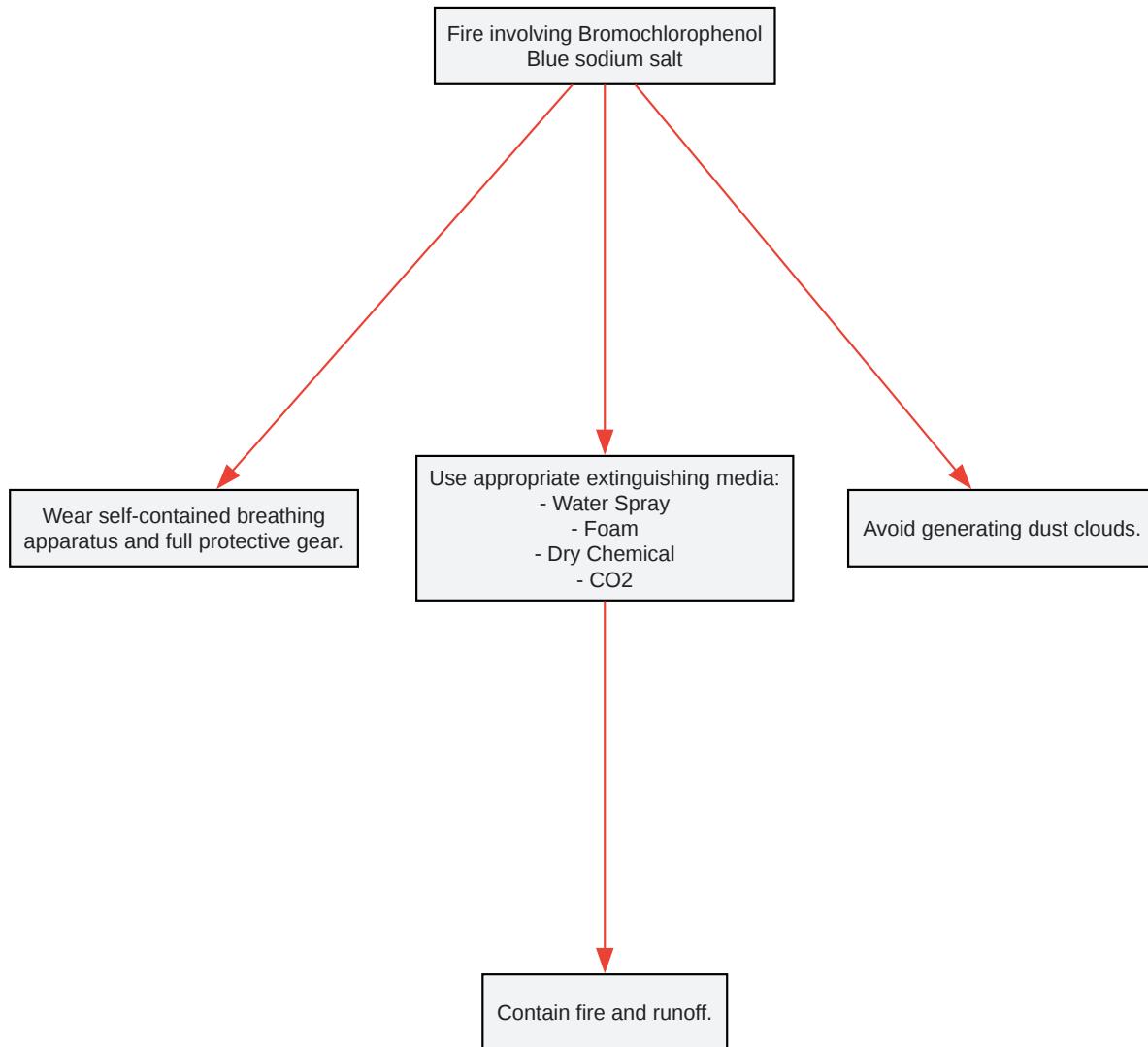
Ecological Information:

- Aquatic Toxicity: While not classified as hazardous to the aquatic environment, the bromide ion, which can be introduced into the environment from the dissociation of the salt, can be toxic to some aquatic life.[3][5]
- Persistence and Degradability: Information on persistence and degradability is not readily available.
- Bioaccumulation: Bioaccumulative potential has not been determined.

Fire and Explosion Hazard Data

- Flammability: The solid material is combustible but propagates flame with difficulty.[5]
- Fire-Fighting Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Explosion Hazard: Dust clouds may form an explosive mixture with air.[5][10]
- Hazardous Combustion Products: May include carbon oxides, sulfur oxides, and halogenated compounds.[10]

Firefighting Safety Protocol

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